

3,4-Hexanediol: An In-depth Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3,4-Hexanediol

Cat. No.: B1617544

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **3,4-Hexanediol**, intended for use by professionals in research and development. The following sections detail the physical and chemical properties, toxicological data, handling and safety precautions, and representative experimental protocols for safety assessment.

Core Safety and Handling Summary

3,4-Hexanediol is a chemical compound that requires careful handling to minimize potential health risks. Based on available data for the substance and related compounds, it is considered an irritant, with the potential to cause skin and serious eye irritation.^[1] Inhalation of vapors or mists may cause respiratory tract irritation.^[1] Standard laboratory personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or under a chemical fume hood.

Quantitative Data

The following tables summarize the key physical, chemical, and toxicological properties of **3,4-Hexanediol** and related compounds.

Table 1: Physical and Chemical Properties of **3,4-Hexanediol**

Property	Value	Source
Molecular Formula	C ₆ H ₁₄ O ₂	[2] [3] [4]
Molecular Weight	118.17 g/mol	[2] [3] [4] [5] [6]
CAS Number	922-17-8	[2] [4] [6]
Boiling Point	199.6 °C at 760 mmHg	[2] [4] [5]
Density	0.958 g/cm ³	[2] [5]
Flash Point	98.1 °C	[2] [4]
LogP (Octanol/Water Partition Coefficient)	0.52820	[2] [3]
Refractive Index	1.445	[2]

Table 2: Toxicological Data

Note: Specific toxicological data for **3,4-Hexanediol** is limited. The table includes data for related compounds to provide an indication of potential hazards.

Test	Species	Route	Value	Compound	Source
LD ₅₀ (Acute Oral)	Rat	Oral	1400 mg/kg	2-Ethyl-1,3-hexanediol	[7]
LDLo (Lowest published lethal dose)	Rabbit	Unreported	1500 mg/kg	3,4-Diethyl-3,4-hexanediol	[8]

Hazard Identification and First Aid

GHS Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)

- H335: May cause respiratory irritation.[1]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[9]
- P264: Wash skin thoroughly after handling.[1][10][11]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[10][12][13]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[10]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][9][10][11]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.[7][14]
- Skin Contact: In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops and persists.[7][14]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid if cough or other symptoms appear.[14]
- Ingestion: If swallowed, do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.[14][15]

Handling and Storage

- Handling: Wash thoroughly after handling. Use with adequate ventilation. Avoid contact with eyes, skin, and clothing. Keep container tightly closed. Avoid ingestion and inhalation.[7][16]
- Storage: Store in a tightly closed container. Store in a cool, dry, well-ventilated area away from incompatible substances.[7][9]

Accidental Release and Fire-Fighting Measures

- Accidental Release: Use personal protective equipment. Absorb spill with inert material (e.g., vermiculite, sand, or earth), then place in a suitable container for disposal. Avoid runoff into storm sewers and ditches which lead to waterways. Clean up spills immediately, observing precautions in the Protective Equipment section.[\[7\]](#)[\[14\]](#)[\[16\]](#)
- Fire-Fighting: In case of fire, use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[15\]](#) Wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[15\]](#)[\[17\]](#)

Experimental Protocols for Safety Assessment

Detailed experimental protocols for the toxicological evaluation of chemicals like **3,4-Hexanediol** are standardized by organizations such as the Organisation for Economic Co-operation and Development (OECD). The following are summaries of relevant OECD guidelines.

1. Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

- Principle: This test determines the potential for a substance to cause reversible inflammatory changes to the skin. The substance is applied to the skin of a single animal, and the effects are observed. A tiered testing strategy is recommended to minimize animal use.[\[18\]](#)
- Methodology:
 - Initial Assessment: A weight-of-the-evidence analysis of existing data is performed. If data is insufficient, in vitro testing is considered.[\[18\]](#)
 - Animal Selection: A single healthy young adult albino rabbit is used for the initial test.
 - Dose Application: 0.5 mL of the liquid test substance is applied to a small area (approximately 6 cm²) of shaved skin and covered with a gauze patch and non-irritating tape.
 - Exposure: The exposure duration is typically 4 hours.

- Observation: After the exposure period, the patch is removed, and the skin is washed. Dermal reactions are graded for erythema and edema at 1, 24, 48, and 72 hours after patch removal.
- Confirmatory Testing: If a corrosive effect is not observed in the initial animal, the irritant or negative response is confirmed in up to two additional animals.

2. Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

- Principle: This method assesses the potential of a substance to produce irritation or damage to the eye.[\[2\]](#)[\[5\]](#)[\[10\]](#)
- Methodology:
 - Pre-assessment: A weight-of-the-evidence analysis is conducted, including results from skin irritation studies and validated in vitro or ex vivo tests.[\[2\]](#)[\[5\]](#)
 - Animal Selection: The initial test is performed on a single healthy young adult albino rabbit.[\[10\]](#)
 - Substance Instillation: 0.1 mL of the liquid test substance is placed in the conjunctival sac of one eye after gently pulling the lower lid away from the eyeball. The other eye remains untreated as a control.[\[7\]](#)
 - Observation: The eyes are examined at 1, 24, 48, and 72 hours after application.[\[10\]](#) Ocular reactions (corneal opacity, iris lesions, conjunctival redness, and chemosis) are graded.
 - Confirmatory Test: If a corrosive or severe irritant effect is not observed, the response is confirmed in up to two additional animals.[\[10\]](#)

3. Acute Oral Toxicity - Fixed Dose Procedure (Based on OECD Guideline 420)

- Principle: This procedure provides information on the hazardous properties of a substance following oral administration and allows for its classification. It avoids using lethality as an endpoint.[\[19\]](#)

- Methodology:
 - Animal Selection: Healthy, young adult rats of a single sex (typically females) are used.[19]
 - Fasting: Animals are fasted prior to dosing.[19]
 - Dosing: The test substance is administered in a single dose by gavage. Dosing is stepwise using fixed doses of 5, 50, 300, and 2000 mg/kg. The starting dose is selected based on a sighting study to be one that is expected to produce some signs of toxicity without mortality.[19]
 - Observation: Animals are observed for mortality, clinical signs, and body weight changes for at least 14 days.
 - Necropsy: At the end of the study, all animals are subjected to a gross necropsy.

Visualizations

The following diagrams illustrate a tiered testing strategy for irritation assessment and a plausible metabolic pathway for a related compound.

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